Application Note: Experimental Setup for Reactions with 2-Isopropoxy-ethylamine Oxalate

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Compound of Interest	
Compound Name:	*2-Isopropoxy-ethylamine oxalate*
CAS No.:	*1185300-29-1*
Cat. No.:	*B1388943*

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Abstract & Introduction

This guide details the experimental handling, solubilization, and reaction protocols for **2-Isopropoxy-ethylamine oxalate** (CAS: 81731-43-3 [Free Base]). This building block is a primary amine featuring a beta-isopropoxy ether group.

Scientific Utility

In medicinal chemistry, this motif serves two critical functions:

- Solubility Modulation: The ether oxygen acts as a hydrogen bond acceptor but not a donor, improving aqueous solubility compared to alkyl chains while maintaining membrane permeability (unlike hydroxyls).
- Linker Chemistry: The isopropoxy group adds steric bulk and lipophilicity (adjustment) without introducing chemically reactive centers.

The Oxalate Factor

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The compound is supplied as an oxalate salt (

) to ensure stability. Free aliphatic amines are often volatile, hygroscopic liquids prone to oxidation (N-oxide formation) and carbamate formation (reaction with atmospheric

). The oxalate salt transforms this volatile liquid into a stable, crystalline solid. However, the presence of oxalic acid requires specific experimental modifications to prevent catalyst poisoning or stoichiometric mismatches.

Material Properties & Safety Profile

Property	Specification	Experimental Implication
Molecular Formula	(Salt)	Molecular Weight calculation must include the oxalate counterion.
Physical State	White to off-white crystalline solid	Non-volatile; easy to weigh compared to the liquid free base.
Solubility (Salt)	High: Water, DMSO, MeOHLow: DCM, Et_2O, Toluene	Critical: Do not attempt to dissolve the salt directly in DCM for reactions.
Acidity	Oxalic acid ,	The salt is acidic. Requires neutralization (eq. base) before the amine becomes nucleophilic.
Redox Activity	Oxalate is a reducing ligand	Warning: Can reduce to prematurely or chelate metals in cross-coupling reactions.

Safety Warning: Oxalates are toxic if ingested or absorbed (systemic calcium chelation). Wear nitrile gloves and work in a fume hood.

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Critical Protocol A: In-Situ Free-Basing (Amide Coupling)

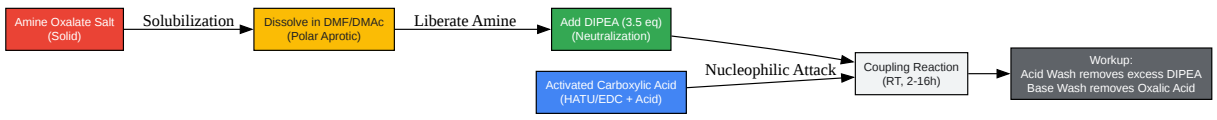
Application: Routine synthesis of amides (e.g., drug linkers, peptidomimetics). Rationale: Isolating the volatile free base is time-consuming and risks yield loss. It is more efficient to neutralize the salt in situ using a tertiary amine base.

The "n+2" Stoichiometry Rule

A common failure mode is under-basifying the reaction.

- 1 eq of base is consumed by the amine proton.
- 1-2 eq of base are consumed by the oxalic acid counterion (depending on if it is a mono- or hemi-oxalate).
- Recommendation: Use 3.5 equivalents of DIPEA (N,N-Diisopropylethylamine) to ensure the primary amine is fully deprotonated and nucleophilic.

Workflow Diagram (DOT)



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Caption: Logic flow for in-situ neutralization and coupling. Note the requirement for polar aprotic solvents to dissolve the initial salt.

Step-by-Step Procedure

- Dissolution: Weigh **2-Isopropoxy-ethylamine oxalate** (1.0 eq) into a vial. Add anhydrous DMF or DMAc (Concentration: 0.1 M). Note: DCM will not dissolve the salt effectively.

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- Activation (Separate Vial): Mix the Carboxylic Acid (1.1 eq), HATU (1.1 eq), and DIPEA (1.0 eq) in DMF. Stir for 5 minutes to form the activated ester.
- Neutralization: Add DIPEA (2.5 eq) to the amine oxalate vial. Stir for 2 minutes. The solution may become slightly cloudy due to oxalate salt precipitation (unproblematic).
- Coupling: Transfer the activated acid solution to the amine solution.
- Monitoring: Monitor by LC-MS.
  - QC Check: Look for the product mass.[1] If only starting material exists, add 1 more eq of DIPEA.
- Workup: Dilute with EtOAc. Wash with Sat.

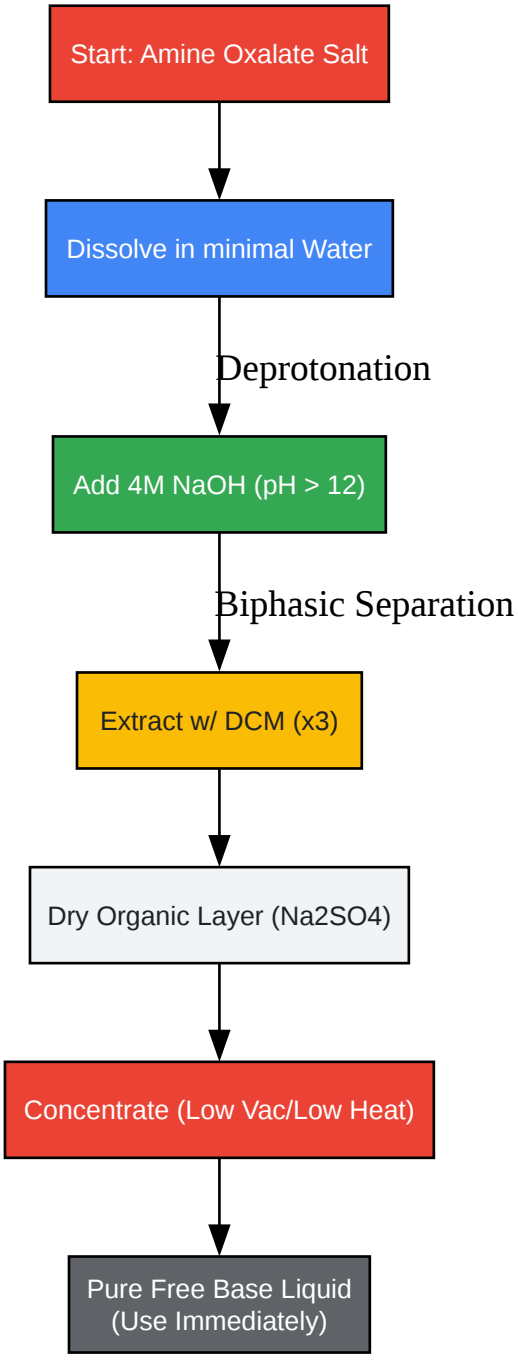
  (removes oxalic acid and HATU byproducts) followed by 1M HCl (removes unreacted amine/DIPEA).

Critical Protocol B: Isolation of Free Base (Metal Catalysis)

Application: Buchwald-Hartwig aminations, Alkylations, or reactions sensitive to reducing agents. Rationale: Oxalate anions can chelate Palladium or Copper catalysts, killing reactivity. For these reactions, you must remove the oxalate prior to the main reaction.

Workflow Diagram (DOT)

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Caption: Biphasic extraction protocol to remove oxalate and isolate the reactive free amine.

Step-by-Step Procedure

- Dissolution: Dissolve **2-Isopropoxy-ethylamine oxalate** (e.g., 500 mg) in distilled water (5 mL).

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- Basification: Slowly add 4M NaOH or KOH until pH > 12. The solution may become oily as the free amine separates.[2]
- Extraction: Extract the aqueous layer 3 times with Dichloromethane (DCM).
  - Why DCM? The amine has an ether tail, making it highly soluble in chlorinated solvents.
- Drying: Dry the combined organic layers over anhydrous

  or

  . Filter.
- Concentration: Carefully remove solvent under reduced pressure (Rotovap).
  - CRITICAL: The free base is volatile (BP ~120°C). Do not use high vacuum (< 20 mbar) or high heat (> 30°C). Stop when the solvent volume is low but not bone dry to prevent loss of product.
- Usage: Re-dissolve immediately in the reaction solvent (e.g., Toluene/Dioxane) for the catalytic step.

Analytical Validation (QC)

How to verify if you have the salt or the free base:

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Method	Observation (Oxalate Salt)	Observation (Free Base)
1H NMR ( )	Broad ammonium protons ( ) visible at 8.0-8.5 ppm.	Amine protons ( ) often invisible or broad singlet at 1.5-2.0 ppm.
13C NMR	Distinct carbonyl peak for Oxalate at ~165 ppm.	No peak at ~165 ppm.
Solubility Test	Insoluble in DCM.	Soluble in DCM.
pH (10% aq)	Acidic (pH 3-5).	Basic (pH 10-11).

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